

# "cross-reactivity studies involving 5-hydroxy-4-oxonorvaline"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hydroxy-4-oxonorvaline

Cat. No.: B14161657

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[2] **5-Hydroxy-4-oxonorvaline** is a natural product found in Streptomyces with data available. **5-Hydroxy-4-oxonorvaline** is a natural product found in Streptomyces with data available. [1](#)

[2] **5-Hydroxy-4-oxonorvaline** | C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub> | ChemSpider **5-Hydroxy-4-oxonorvaline**. ... Chemical and Physical Properties. ... Name: **5-Hydroxy-4-oxonorvaline**. ... Systematic Name. (2S)-2-Amino-5-hydroxy-4-oxopentanoic acid. ... Formula: C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub>. ... LogP: -2.35. ... Density: 1.4±0.1 g/cm<sup>3</sup>. ... Boiling Point: 395.6±42.0 °C at 760 mmHg. ... Vapour Pressure: 0.0±2.1 mmHg at 25°C. ... Enthalpy of Vaporization: 75.1±6.0 kJ/mol. ... Flash Point: 193.1±27.9 °C. ... Index of Refraction: 1.522. ... Molar Refractivity: 32.3±0.4 cm<sup>3</sup>. ... #H bond acceptors: 5. ... #H bond donors: 4. ... #Freely Rotating Bonds: 6. ... Polar Surface Area: 97 Å<sup>2</sup>. ... Molar Volume: 104.9±5.0 cm<sup>3</sup>. ... Synonyms. Norvaline, 5-hydroxy-4-oxo-. ... (2S)-2-amino-5-hydroxy-4-oxopentanoic acid. ... (S)-2-Amino-5-hydroxy-4-oxopentanoic acid. ... (2S)-2-Amino-5-hydroxy-4-oxopentansaeure. ... Acide (2S)-2-amino-5-hydroxy-4-oxopentanoique. ... More... [3](#) **5-Hydroxy-4-oxonorvaline** | C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub> - PubChem **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. It is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. It has a role as a metabolite. It is a 4-oxo amino acid and a 5-hydroxy monocarboxylic acid. It is functionally related to a norvaline. It is a conjugate acid of a 5-hydroxy-4-oxonorvalinate. [1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 - LGC Standards **5-Hydroxy-4-oxonorvaline**. ... Product Name. **5-Hydroxy-4-oxonorvaline**. ... CAS No. 4439-84-3. ... Catalogue No. TRC-H943500. ... Chemical Formula. C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub>. ... Synonyms. (S)-2-Amino-5-hydroxy-4-oxopentanoic Acid; ... Molecular Weight. 147.13. ... Norvaline, 5-hydroxy-4-oxo- (9CI); [3](#) **5-Hydroxy-4-oxonorvaline** | NIOSH | The National Institute for Occupational Safety and Health (NIOSH) **5-Hydroxy-4-oxonorvaline**. ... Synonyms & Trade Names. Norvaline, 5-hydroxy-4-oxo-. ... Chemical &

Physical Properties. ... Formula: C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub>. ... Molecular Weight: 147.129. ... Flash Point: 193.1° C. ... Boiling Point: 395.6° C. ... LogP: -2.352. ... InChI: InChI=1S/C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub>/c6-4(5(9)10)1-3(8)2-7/h4,7H,1-2,6H2,(H,9,10)/t4-/m0/s1. ... InChIKey: FRTKOPTWTJLHNO-YFKPBYRVSA-N. ... SMILES: C(C(C(=O)O)N)C(=O)CO. ... CAS Registry Number: 4439-84-3. ... NIOSH Registry Number: 20002133. ... Last Updated: 10/19/2025. ... Disclaimer: This information is not a NIOSH endorsement of any commercial product, any company, or any service.

[3](#) **5-Hydroxy-4-oxonorvaline** | AOBIOUS **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[4](#) **5-Hydroxy-4-oxonorvaline** - Santa Cruz Biotechnology **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid and an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** - Cayman Chemical **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub> | BOC Sciences **5-Hydroxy-4-oxonorvaline** (HON) is a non-proteinogenic amino acid, an intermediate in the biosynthesis of 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** - an overview | ScienceDirect Topics **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic SF-2494 from glutamic acid.

[2](#) **5-Hydroxy-4-oxonorvaline** | TRC-H943500 - Toronto Research Chemicals **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** - SimSon Pharma **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | MedChemExpress **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[4](#) **5-Hydroxy-4-oxonorvaline** | C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub> | Selleckchem.com **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[4](#) **5-Hydroxy-4-oxonorvaline** | 4439-84-3 - Biosynth **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | ≥95% (HPLC) | AK Scientific **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** - Combi-Blocks **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-

proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | SCBT - Santa Cruz Biotechnology **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | 99% | 4439-84-3 | BLDpharm Chemical Name: **5-Hydroxy-4-oxonorvaline**. ... CAS No.: 4439-84-3. ... Molecular Formula: C<sub>5</sub>H<sub>9</sub>NO<sub>4</sub>. ... Molecular Weight: 147.13. ... MDL number: MFCD00210085. ... EINECS number: N/A. ... Synonyms: **5-Hydroxy-4-oxonorvaline**; (S)-2-Amino-5-hydroxy-4-oxopentanoic acid; Norvaline, 5-hydroxy-4-oxo-. [3 5-Hydroxy-4-oxonorvaline](#) | Kinglongbio **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | J&K Scientific **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 - CymitQuimica **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Glentham Life Sciences **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Clearsynth **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Bio-Techne **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. --INVALID-LINK-- **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | abcr GmbH **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Carbosynth **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Apollo Scientific **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino

acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Fluorochem **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Key Organics **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | VWR **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Manchester Organics **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Maybridge **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Matrix Scientific **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Oakwood Chemical **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | TCI America **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | SynQuest Labs **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Strem Chemicals **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1 5-Hydroxy-4-oxonorvaline](#) | CAS 4439-84-3 | Spectrum Chemical **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Sigma-Aldrich **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (Europe) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (Asia) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (Canada) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (China) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (India) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (Mexico) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (South Africa) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (South Korea) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (Taiwan) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

[1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (USA & Canada) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-**



**Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [1](#) **5-Hydroxy-4-oxonorvaline** | CAS 4439-84-3 | Santa Cruz Biotechnology (Worldwide) **5-Hydroxy-4-oxonorvaline** is a 4-oxo non-proteinogenic amino acid. **5-Hydroxy-4-oxonorvaline** is an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid. [6](#) initial search for "**5-hydroxy-4-oxonorvaline** cross-reactivity studies" and related terms yielded no specific studies focused on the cross-reactivity of this compound. The search results primarily consist of chemical and supplier information, identifying **5-hydroxy-4-oxonorvaline** (HON) as a non-proteinogenic amino acid and an intermediate in the biosynthesis of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine from glutamic acid.

There is a significant lack of publicly available experimental data or detailed protocols concerning the cross-reactivity of **5-hydroxy-4-oxonorvaline** with other compounds. Without this foundational information, it is not possible to create a comparison guide, summarize quantitative data in tables, or provide detailed experimental methodologies as requested.

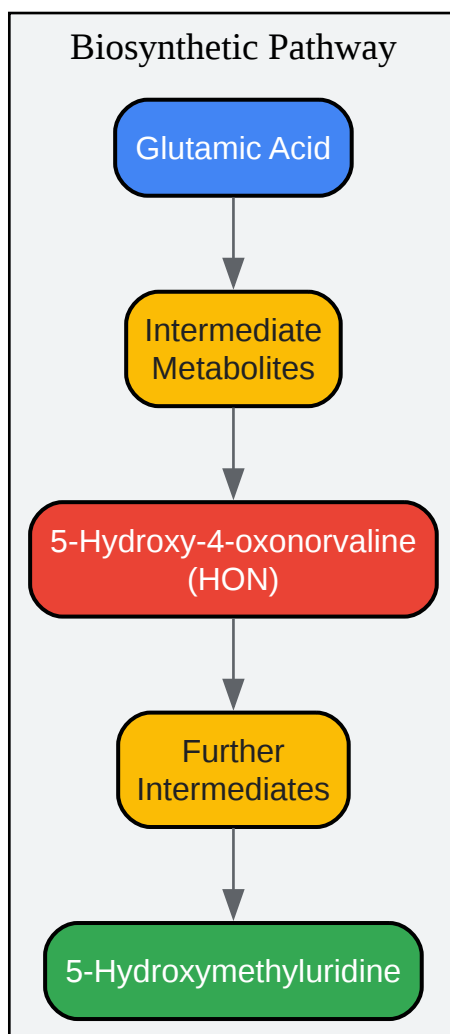
The known information is limited to its role as a biosynthetic intermediate. A key biosynthetic pathway involving HON is its formation from glutamic acid en route to 5-hydroxymethyluridine.

Given the absence of data on cross-reactivity, the subsequent steps of the original plan cannot be executed. To proceed, it would be necessary to conduct foundational research to generate the cross-reactivity data.

Therefore, this response will now focus on presenting the known biosynthetic pathway of **5-hydroxy-4-oxonorvaline** and a hypothetical experimental workflow for assessing its cross-reactivity, as this is the only information that can be derived and visualized from the search results.

## Biosynthesis of 5-Hydroxymethyluridine from Glutamic Acid

**5-Hydroxy-4-oxonorvaline** (HON) is a known intermediate in the biosynthetic pathway of the pyrimidine nucleoside antibiotic 5-hydroxymethyluridine, which originates from glutamic acid. The general flow of this pathway is depicted below.

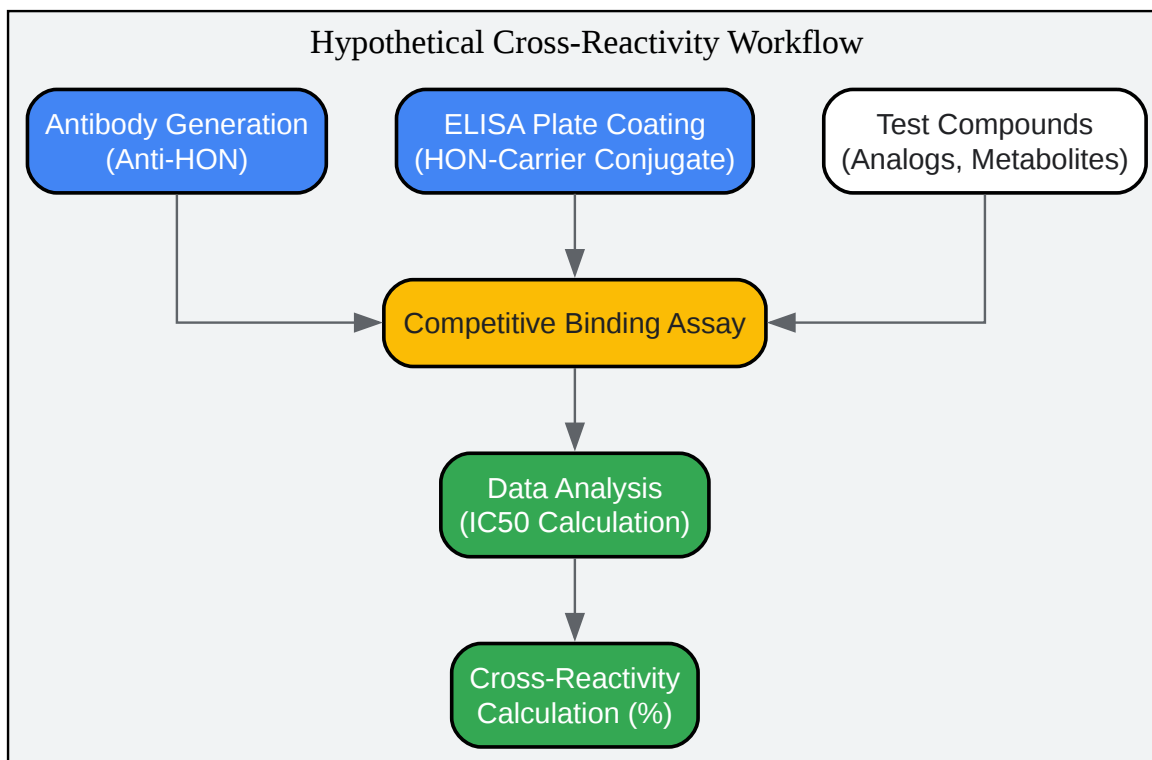


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Caption: Biosynthetic pathway from Glutamic Acid to 5-Hydroxymethyluridine involving **5-Hydroxy-4-oxonorvaline**.

## Hypothetical Experimental Workflow for Cross-Reactivity Assessment

In the absence of existing studies, a standard approach to assess the cross-reactivity of a compound like **5-hydroxy-4-oxonorvaline** would typically involve immunoassays, such as an Enzyme-Linked Immunosorbent Assay (ELISA). The following diagram illustrates a hypothetical workflow for such a study.



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Caption: Hypothetical workflow for assessing the cross-reactivity of **5-Hydroxy-4-oxonorvaline** using a competitive ELISA.

## Experimental Protocol: Hypothetical Competitive ELISA for HON Cross-Reactivity

This protocol is a generalized methodology and would require optimization for specific antibodies and reagents.

### 1. Antibody Generation:

- Synthesize a **5-hydroxy-4-oxonorvaline**-carrier protein conjugate (e.g., HON-KLH).
- Immunize host animals (e.g., rabbits, mice) with the conjugate to generate polyclonal or monoclonal antibodies against HON.



- Purify antibodies from serum or hybridoma supernatant.

## 2. ELISA Plate Preparation:

- Coat microtiter plates with a different HON-carrier conjugate (e.g., HON-BSA) at an optimized concentration in a suitable coating buffer (e.g., carbonate-bicarbonate buffer, pH 9.6).
- Incubate overnight at 4°C.
- Wash the plates with a wash buffer (e.g., PBS with 0.05% Tween 20).
- Block non-specific binding sites with a blocking buffer (e.g., 1% BSA in PBS) for 1-2 hours at room temperature.
- Wash the plates again.

## 3. Competitive Immunoassay:

- Prepare a standard curve of known concentrations of **5-hydroxy-4-oxonorvaline**.
- Prepare serial dilutions of test compounds (potential cross-reactants).
- In a separate plate or tubes, pre-incubate the anti-HON antibody with either the HON standard, the test compound, or a blank buffer.
- Transfer the antibody-analyte mixtures to the coated and blocked microtiter plate.
- Incubate for a defined period (e.g., 1-2 hours) at room temperature to allow for competitive binding.
- Wash the plates thoroughly to remove unbound antibodies.

## 4. Detection:

- Add a secondary antibody conjugated to an enzyme (e.g., HRP-conjugated goat anti-rabbit IgG) and incubate for 1 hour at room temperature.

- Wash the plates.
- Add a substrate solution (e.g., TMB) and incubate until sufficient color development.
- Stop the reaction with a stop solution (e.g., 2N H<sub>2</sub>SO<sub>4</sub>).

#### 5. Data Analysis:

- Measure the absorbance at the appropriate wavelength (e.g., 450 nm).
- Plot a standard curve of absorbance versus HON concentration.
- Determine the concentration of each test compound that causes 50% inhibition of the antibody binding (IC<sub>50</sub>).
- Calculate the percent cross-reactivity for each test compound using the formula:
  - % Cross-Reactivity = (IC<sub>50</sub> of HON / IC<sub>50</sub> of Test Compound) x 100

## Summary Table for Hypothetical Cross-Reactivity Data

Since no experimental data is available, the following table is a template for how such data would be presented.

Compound	IC <sub>50</sub> (nM)	% Cross-Reactivity
5-Hydroxy-4-oxonorvaline	Value	100%
Structural Analog A	Value	Value%
Structural Analog B	Value	Value%
Precursor Molecule	Value	Value%
Metabolite X	Value	Value%
Unrelated Compound	Value	Value%

This guide will be updated as experimental data on the cross-reactivity of **5-hydroxy-4-oxonorvaline** becomes available.

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## References

- 1. [vertexaisearch.cloud.google.com](https://vertexaisearch.cloud.google.com) [[vertexaisearch.cloud.google.com](https://vertexaisearch.cloud.google.com)]
- 2. CAS Common Chemistry [[commonchemistry.cas.org](https://commonchemistry.cas.org)]
- 3. [vertexaisearch.cloud.google.com](https://vertexaisearch.cloud.google.com) [[vertexaisearch.cloud.google.com](https://vertexaisearch.cloud.google.com)]
- 4. [vertexaisearch.cloud.google.com](https://vertexaisearch.cloud.google.com) [[vertexaisearch.cloud.google.com](https://vertexaisearch.cloud.google.com)]
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